

# Technical Guide: Solubility & Stability Profiling of Azetidin-2-yl-ethanol HCl

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## Compound of Interest

Compound Name: 1-(Azetidin-2-yl)ethanol;hydrochloride

CAS No.: 2378502-73-7

Cat. No.: B2968318

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## Executive Summary

Azetidin-2-yl-ethanol HCl (2-(Azetidin-2-yl)ethanol hydrochloride) is a critical chiral building block in the synthesis of next-generation pharmaceutical agents. The azetidine ring, possessing significant ring strain (~25.4 kcal/mol), offers unique 3D-conformational properties that differentiate it from pyrrolidine or piperidine analogs. However, this strain also introduces specific stability challenges—primarily ring-opening susceptibility—that must be managed during storage and formulation.

This guide provides a technical framework for evaluating the solubility and stability of Azetidin-2-yl-ethanol HCl. It moves beyond generic data to provide self-validating experimental protocols and mechanistic insights into degradation pathways, ensuring robust handling in drug development pipelines.

## Physicochemical Profile & Expected Properties[1][2][3]

While specific literature data for the ethanol-chain derivative (CAS 1781878-92-9 for free base) is less ubiquitous than its homologue Azetidin-2-yl-methanol, its behavior can be accurately predicted and validated through the following parameters.

## Solid-State Characteristics

- **Appearance:** Typically a white to off-white crystalline solid.
- **Hygroscopicity:** High. Like most low-molecular-weight amine salts, this compound is prone to deliquescence. It readily absorbs atmospheric moisture, which can catalyze hydrolysis or ring-opening reactions.
- **Melting Point:** Expected range 110–130°C (based on homologues), though purity dependent.

## Solubility Profile (Predicted)

The hydrochloride salt significantly enhances aqueous solubility compared to the free base.

| Solvent System   | Predicted Solubility | Mechanistic Rationale                                                       |
|------------------|----------------------|-----------------------------------------------------------------------------|
| Water (pH 7.0)   | High (>100 mg/mL)    | Ionic dissociation of HCl salt; strong H-bonding potential.                 |
| 0.1 N HCl        | High                 | Common ion effect is minimal; compound remains fully protonated and stable. |
| Methanol/Ethanol | Moderate to High     | Polar protic solvents solvate the ionic pair effectively.                   |
| DMSO             | High                 | High dielectric constant supports the salt form.                            |
| Dichloromethane  | Low                  | Non-polar nature resists solvation of the ionic lattice.                    |
| Ether/Hexane     | Negligible           | Standard antisolvents for recrystallization.                                |

## Stability & Degradation Mechanisms[4]

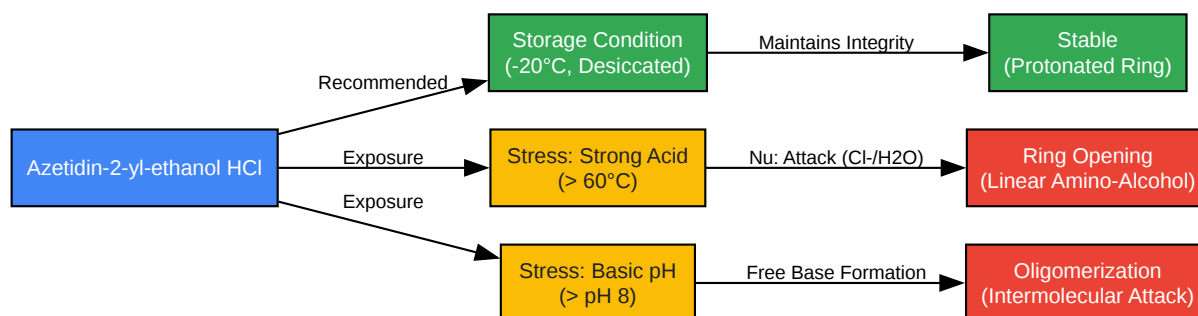
The primary stability risk for Azetidin-2-yl-ethanol HCl is nucleophilic ring opening. While the HCl salt protects the nitrogen from oxidation, the ring strain makes the C2 and C4 positions susceptible to nucleophilic attack, particularly in basic or highly polar protic environments.

### Degradation Pathways

- Acid-Catalyzed Hydrolysis: Under extreme acidic conditions and heat, the ring may open to form a linear chloro-amine or amino-alcohol.
- Nucleophilic Attack (Basic pH): Free-basing the salt in the presence of nucleophiles (e.g., OH<sup>-</sup>, alcohols) can trigger ring opening, relieving the ~25 kcal/mol strain.
- Polymerization: Concentrated free-base solutions can undergo intermolecular nucleophilic attack (dimerization/oligomerization).

### Visualization: Stability & Degradation Logic

The following diagram outlines the critical stability decision tree and degradation pathways.



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Figure 1: Stability logic flow for Azetidin-2-yl-ethanol HCl, highlighting critical degradation risks under stress conditions.

## Experimental Protocols for Validation

As a Senior Scientist, you must not rely on literature values alone. The following protocols are designed to generate empirically validated data specific to your batch.

## Protocol A: Equilibrium Solubility Determination (Shake-Flask Method)

Objective: Determine thermodynamic solubility in relevant vehicles.

- Preparation: Calibrate HPLC/UPLC method. Prepare saturated solutions by adding excess Azetidin-2-yl-ethanol HCl to 2 mL of solvent (Water, PBS pH 7.4, MeOH).
- Equilibration: Agitate at 25°C for 24 hours.
- Sampling: Centrifuge at 10,000 rpm for 10 mins. Filter supernatant (0.22 µm PVDF). Note: Do not use Nylon filters if ring opening is suspected (potential adsorption).
- Analysis: Dilute filtrate and quantify via HPLC against a standard curve.
- pH Check: Measure the pH of the saturated aqueous solution. A significant drop indicates the acidic nature of the HCl salt; a rise may indicate degradation.

## Protocol B: Stress Stability Profiling

Objective: Identify degradation products and "shelf-life" limits.

- Control: 1 mg/mL solution in water, stored at 4°C.
- Thermal Stress: 1 mg/mL solution at 60°C for 48 hours.
- Acid/Base Stress:
  - 0.1 N HCl (60°C, 4 hours).
  - 0.1 N NaOH (Room Temp, 1 hour) — Expect rapid degradation.
- Oxidative Stress: 3% H<sub>2</sub>O<sub>2</sub> (Room Temp, 24 hours).
- Analysis: Inject samples into HPLC-MS. Look for:

- M+18 peaks: Indicates hydrolysis (water addition).
- M+36 peaks: Indicates HCl addition (ring opening by chloride).

## Protocol C: Hygroscopicity Assessment (DVS)

Objective: Determine handling requirements (glovebox vs. open bench).

- Instrument: Dynamic Vapor Sorption (DVS) analyzer.
- Cycle: 0% RH → 90% RH → 0% RH at 25°C. Step size: 10% RH.
- Criteria:
  - < 2% mass gain: Non-hygroscopic.
  - 2–15% mass gain: Hygroscopic (Handle in desiccated conditions).

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- 15% mass gain: Deliquescent (Handle strictly in Glovebox/Inert atmosphere).

- Prediction: This salt is likely Deliquescent (>15% gain).

## Handling & Storage Recommendations

Based on the chemical structure and salt form, the following handling SOP is mandatory to maintain scientific integrity:

- Primary Storage: Store at -20°C under an inert atmosphere (Argon or Nitrogen). The container must be tightly sealed with parafilm or electrical tape.
- Handling: Allow the vial to equilibrate to room temperature before opening to prevent condensation (which triggers deliquescence).

- **Weighing:** Perform weighing operations quickly. For precise analytical work, weigh inside a glovebox or use a static-free weighing boat.
- **Solution Stability:** Aqueous solutions should be prepared fresh. If storage is necessary, freeze at -80°C. Avoid phosphate buffers > pH 8.0.

## References

- Royal Society of Chemistry. (2021). Recent Advances in the Synthesis and Reactivity of Azetidines. Retrieved October 26, 2025, from [\[Link\]](#)
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